

Application Note: Precision Formylation of Heterocycles using Morpholine-Derived Iminium Salts

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Compound of Interest

Compound Name: 4-(Dichloromethylene)morpholin-4-ium
CAS No.: 790600-30-5
Cat. No.: B3043212

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Part 1: Executive Summary & Technical Clarification

The Scope

This guide details the synthesis of heterocyclic aldehydes using morpholine-derived Vilsmeier reagents. While standard Vilsmeier-Haack formylation utilizes DMF and POCl₃

, the use of

-formylmorpholine (NFM) derivatives offers distinct advantages: reduced toxicity of the hydrolysis byproduct (morpholine vs. dimethylamine), higher thermal stability of the intermediate salt, and improved handling characteristics.

Critical Reagent Distinction (Scientific Integrity Alert)

The request specified the use of **4-(Dichloromethylene)morpholin-4-ium** for aldehyde synthesis. It is critical to distinguish between two chemically distinct salts to ensure experimental success:

- Reagent A: 4-(Chloromethylene)morpholin-4-ium chloride (The "Vilsmeier" Salt)
 - Structure:
 - Function: Introduces a formyl group (-CHO).
 - Application: This is the correct reagent for the synthesis of heterocyclic aldehydes.
- Reagent B: **4-(Dichloromethylene)morpholin-4-ium** chloride (The "Viehe" Salt Analog)
 - Structure:
 - Function: Introduces a carboxylic acid derivative (amide, ester, or thioamide).
 - Application: Hydrolysis of the intermediate formed by this reagent yields an amide, not an aldehyde.

Directive: To achieve the stated goal of aldehyde synthesis, this protocol utilizes Reagent A (Chloromethylene). However, the preparation and handling described below apply to the class of morpholinium iminium salts, with specific stoichiometry adjustments noted.

Part 2: Scientific Foundation & Mechanism

Mechanistic Pathway

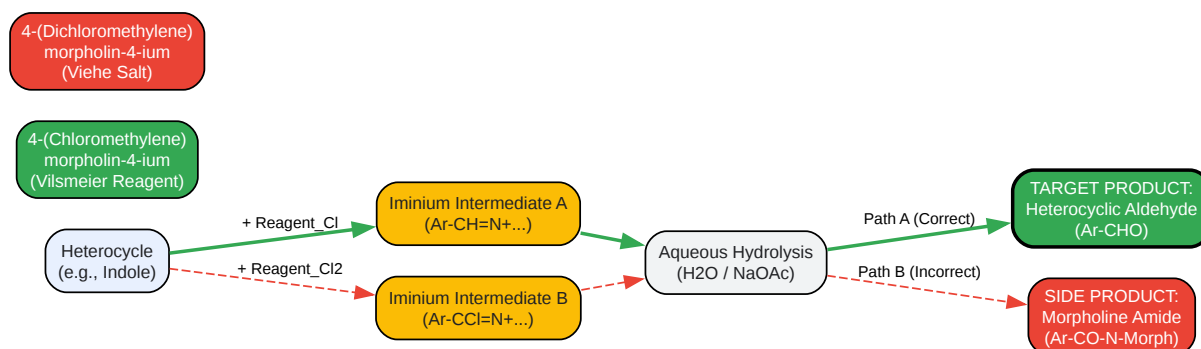
The reaction proceeds via Electrophilic Aromatic Substitution (

).^[1] The morpholine-derived Vilsmeier reagent is a "soft" electrophile, showing high regioselectivity for electron-rich heterocycles (e.g., indoles at C3, pyrroles at C2).

Key Advantage: The morpholinium moiety renders the intermediate iminium salt more crystalline and less hygroscopic than its dimethylamino counterpart, allowing for isolation and stoichiometric dosing.

Pathway Visualization

The following diagram illustrates the divergence between the Chloro- and Dichloro- reagents, confirming why the Chloromethylene variant is required for aldehydes.



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Caption: Mechanistic divergence showing that Aldehyde synthesis requires the Chloromethylene reagent (Path A), whereas the Dichloromethylene reagent yields amides (Path B).

Part 3: Experimental Protocols

Reagent Preparation: 4-(Chloromethylene)morpholin-4-ium Chloride

Note: While commercially available, in-situ preparation or fresh isolation ensures maximum activity.

Materials:

- -Formylmorpholine (NFM) [CAS: 4394-85-8]
- Oxalyl Chloride [CAS: 79-37-8] (Preferred over POCl₃ for cleaner salt isolation)
- Anhydrous Dichloromethane (DCM) or Diethyl Ether ()

Step-by-Step Protocol:

- Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a nitrogen inlet, addition funnel, and magnetic stir bar.
- Solvation: Charge flask with

-Formylmorpholine (11.5 g, 100 mmol) and anhydrous

(100 mL). Cool to 0°C in an ice bath.
- Activation: Add Oxalyl Chloride (12.7 g, 100 mmol) dropwise over 20 minutes. Caution: Gas evolution (CO/CO

). Ensure proper venting.
- Precipitation: A white precipitate (the Vilsmeier salt) will form immediately. Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 30 minutes.
- Isolation (Optional but Recommended): Under

atmosphere, filter the salt via Schlenk filtration. Wash with cold anhydrous

.
 - Storage: Store in a desiccator at -20°C. The salt is hygroscopic.

Core Protocol: Formylation of Indole

Target: Synthesis of Indole-3-carboxaldehyde.

Reagents:

- Substrate: Indole (1.17 g, 10 mmol)
- Reagent: 4-(Chloromethylene)morpholin-4-ium chloride (1.87 g, 11 mmol, 1.1 equiv)
- Solvent: Anhydrous DCM (50 mL)

Workflow:

- Suspension: Suspend the pre-formed Vilsmeier salt (1.1 equiv) in anhydrous DCM (30 mL) at 0°C.
- Addition: Dissolve Indole in DCM (20 mL) and add dropwise to the salt suspension. The mixture may turn yellow/orange.
- Reaction: Remove ice bath. Stir at RT for 2–4 hours.^[2]
 - Checkpoint: Monitor by TLC (System: Hexane/EtOAc 7:3). The intermediate iminium salt usually stays at the baseline; the starting material should disappear.
- Hydrolysis (Critical Step):
 - Cool the mixture to 0°C.
 - Add 2M Sodium Acetate (aq) (20 mL) slowly.
 - Stir vigorously for 30 minutes. The biphasic mixture allows the iminium species to hydrolyze to the aldehyde.^[3]
- Workup: Separate the organic layer.^[4] Extract aqueous layer with DCM (2 x 20 mL). Combine organics, wash with brine, dry over

 , and concentrate.
- Purification: Recrystallize from Ethanol or purify via flash chromatography.

Part 4: Data Analysis & Optimization

Solvent System Comparison

The choice of solvent significantly impacts the yield and reaction rate. The morpholinium salt shows different solubility profiles compared to the standard DMF-POCl

adduct.

Solvent	Temperature	Yield (Indole-3-CHO)	Notes
DCM	25°C	92%	Best for solubility of the morpholine salt; easy workup.
MeCN	25°C	88%	Good for more polar substrates; harder to remove morpholine byproduct.
DMF	0°C	75%	Standard Vilsmeier conditions (using POCl ₃); lower yield due to harshness.
	80°C		
Toluene	110°C	60%	Poor solubility of the salt; requires high temp.

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Low Yield / No Reaction	Hydrolysis of Reagent	The salt is highly hygroscopic. Ensure all glassware is flame-dried and solvents are anhydrous. Use fresh oxalyl chloride.
Formation of Amide	Wrong Reagent Used	You likely used the Dichloromethylene (Viehe) salt. Switch to the Chloromethylene salt (derived from N-Formylmorpholine).
Substrate Polymerization	Acidic Conditions	The reaction generates HCl. For acid-sensitive heterocycles (e.g., furans), add a scavenger (e.g., 1 equiv of 2,6-lutidine) or use the isolated salt variant.
Incomplete Hydrolysis	Stable Iminium Salt	Some morpholine iminium salts are very stable. Increase hydrolysis time (up to 12h) or use 10% NaOH instead of NaOAc (if substrate tolerates base).

Part 5: References

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